

3-(2,4-Dichlorophenyl)-1H-pyrazole synthesis reaction condition optimization

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Compound of Interest

Compound Name: 3-(2,4-Dichlorophenyl)-1H-pyrazole

Cat. No.: B118132

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Technical Support Center: Synthesis of 3-(2,4-Dichlorophenyl)-1H-pyrazole

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Welcome to the technical support guide for the synthesis of **3-(2,4-Dichlorophenyl)-1H-pyrazole**. This document is designed for researchers, medicinal chemists, and process development scientists. Our goal is to provide not just protocols, but a deeper understanding of the reaction's nuances, enabling you to troubleshoot common issues and optimize conditions for a successful synthesis. We will focus on the most prevalent and reliable synthetic routes, grounded in established chemical principles.

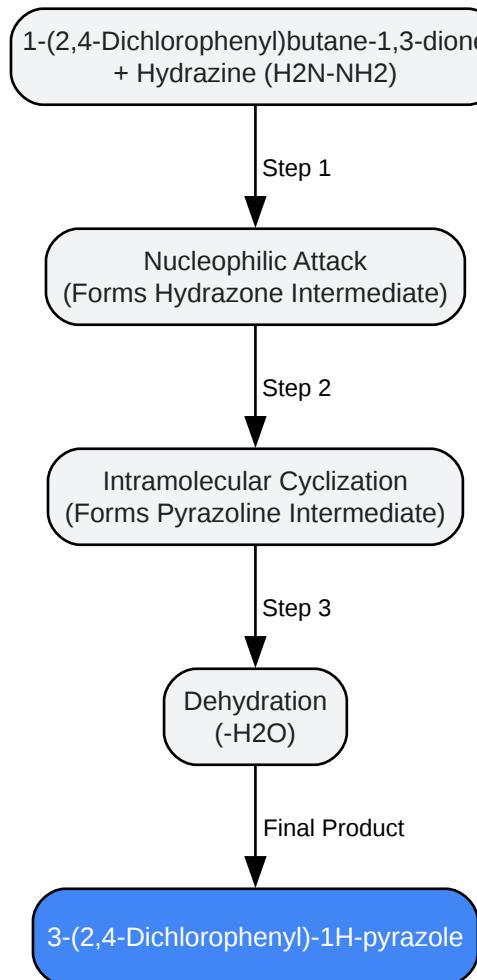
Section 1: Core Synthesis Protocols & Mechanisms

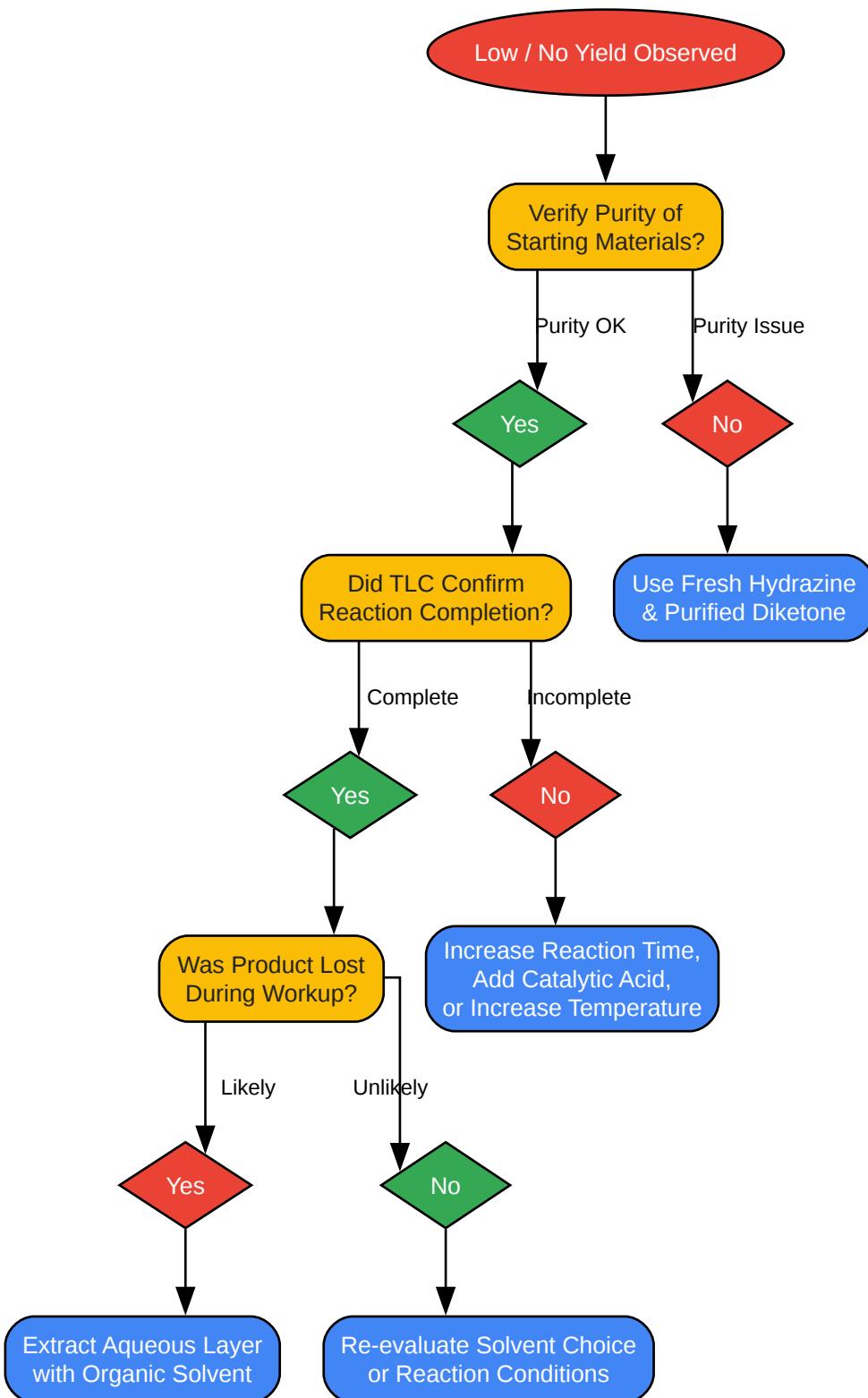
The synthesis of pyrazoles is a cornerstone of heterocyclic chemistry, with the most common methods involving the cyclocondensation of a hydrazine derivative with a 1,3-dicarbonyl compound or an α,β -unsaturated carbonyl system.^[1] For the target molecule, **3-(2,4-Dichlorophenyl)-1H-pyrazole**, we will detail the protocol based on the 1,3-diketone route, which generally offers high yields and predictable outcomes.

Primary Synthetic Route: Condensation of 1,3-Diketone with Hydrazine

This is a classic and robust method for pyrazole synthesis, first established by Knorr.^[1] The reaction involves the condensation of 1-(2,4-dichlorophenyl)butane-1,3-dione with hydrazine hydrate.

The reaction proceeds through a nucleophilic attack of the hydrazine on one of the carbonyl groups, followed by an intramolecular condensation and dehydration to form the stable aromatic pyrazole ring.



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Sources

- 1. Synthesis and Pharmacological Activities of Pyrazole Derivatives: A Review - PMC [pmc.ncbi.nlm.nih.gov]
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